

TINUVIN-1130: A Toxicological and Ecological Profile

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Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B3417381

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

TINUVIN-1130 is a liquid benzotriazole UV absorber widely used in industrial coatings and plastics to protect materials from degradation by ultraviolet radiation.[1][2][3] Its high-temperature resistance and broad UV absorption spectrum make it a versatile and effective stabilizer.[4][5][6] However, its widespread use raises concerns about its potential toxicological and ecological impacts. This technical guide provides a comprehensive overview of the current scientific understanding of **TINUVIN-1130**'s effects on biological systems and its fate in the environment. The information is intended to support researchers, scientists, and professionals in drug development and chemical safety assessment in evaluating the risks associated with this compound.

Toxicological Profile

The toxicological data for **TINUVIN-1130** indicates a low order of acute toxicity in mammals but raises concerns regarding skin sensitization.[7][8]

Mammalian Toxicity

Studies on mammalian models have shown that **TINUVIN-1130** has low acute toxicity via oral, dermal, and inhalation routes.[7][8] However, it is classified as a skin sensitizer, meaning it can cause an allergic reaction upon repeated contact with the skin.[7][8]

Table 1: Acute Mammalian Toxicity of **TINUVIN-1130**

Test Species	Route of Exposure	Endpoint	Value	Reference
Rat	Oral	LD50	> 2000 mg/kg bw	[7]
Rat	Dermal	LD50	> 2000 mg/kg bw	[7]

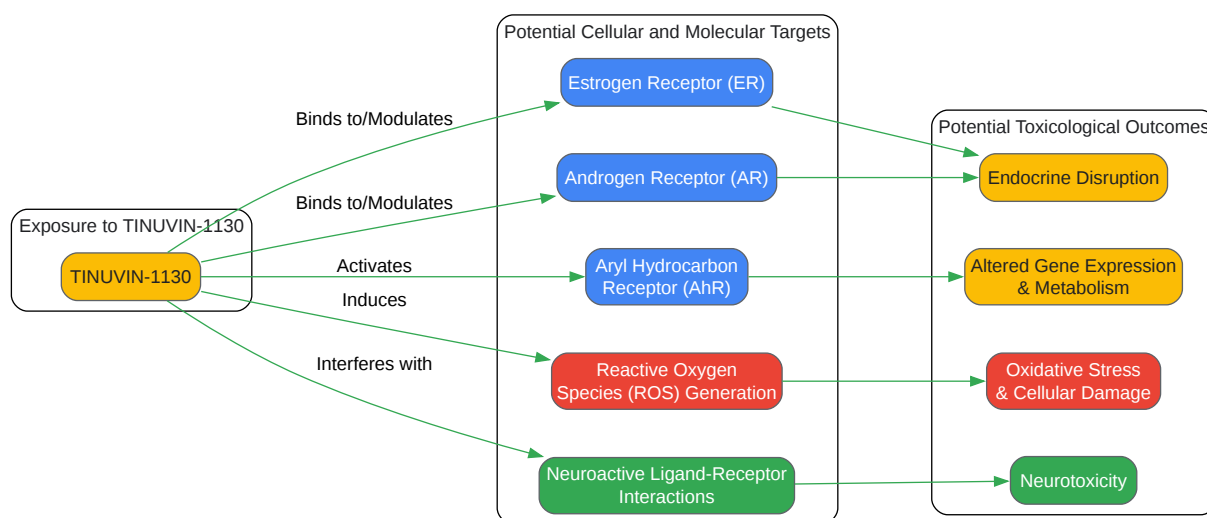
| Rat | Inhalation | LC50 | > 5.8 mg/L air [[8] |

Potential Mechanisms of Toxicity and Signaling Pathways

While direct studies on the specific signaling pathways affected by **TINUVIN-1130** are limited, research on the broader class of benzotriazole UV stabilizers (BUVs) provides insights into its potential mechanisms of action. These studies suggest that BUVs can interact with several key biological pathways:

- **Endocrine Disruption:** Several BUVs have been shown to possess endocrine-disrupting properties, including both estrogenic and anti-androgenic activities. They can interact with estrogen receptors (ER α and ER β) and androgen receptors (AR), potentially interfering with normal hormonal functions.[1]
- **Aryl Hydrocarbon Receptor (AhR) Activation:** Some BUVs can activate the AhR, a ligand-activated transcription factor involved in regulating the expression of genes related to metabolism and toxicity. Activation of the AhR can lead to a range of adverse effects.
- **Oxidative Stress:** Exposure to some BUVs has been linked to the induction of oxidative stress, characterized by an imbalance between the production of reactive oxygen species (ROS) and the antioxidant defense system's ability to detoxify them.[9] This can lead to cellular damage.
- **Neurotoxicity:** Emerging evidence suggests that some BUVs may exhibit neurotoxic effects, potentially through interference with neuroactive ligand-receptor interactions.[7]

Further research is needed to specifically elucidate the signaling pathways directly impacted by **TINUVIN-1130**.



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Potential signaling pathways affected by **TINUVIN-1130**.

Ecological Impact

TINUVIN-1130 is classified as toxic to aquatic life with long-lasting effects.^{[7][8]} This is based on data from studies on various aquatic organisms.

Aquatic Toxicity

The acute toxicity of **TINUVIN-1130** has been evaluated in fish, aquatic invertebrates, and algae. Chronic toxicity data is also available for aquatic invertebrates.

Table 2: Ecotoxicity of **TINUVIN-1130**

Test Organism	Duration	Endpoint	Value	Reference
Oncorhynchus mykiss (Rainbow Trout)	96 hours	LC50	2.8 mg/L	[7][8]
Daphnia magna (Water Flea)	48 hours	EC50	4.0 mg/L	[10]
Daphnia magna (Water Flea)	21 days	NOEC	0.78 mg/L	[7][10]

| Activated Sludge | 3 hours | IC50 | > 1000 mg/L |[8] |

Environmental Fate

Information on the environmental fate of **TINUVIN-1130** suggests a potential for persistence and bioaccumulation, characteristic of many benzotriazole UV stabilizers. It is not readily biodegradable.[10] Due to its chemical properties, it is expected to adsorb to soil and sediment in the environment.[10]

Experimental Protocols

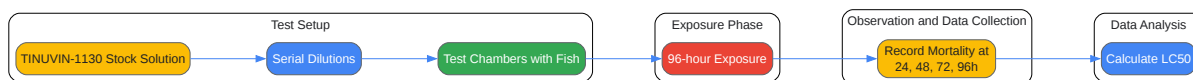
The toxicological and ecological data presented in this guide are based on standardized test methods, primarily those developed by the Organisation for Economic Co-operation and Development (OECD).

Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.

Methodology:

- Test Organism: Typically, rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*).
- Exposure: Fish are exposed to a range of concentrations of the test substance in water under controlled conditions.
- Duration: 96 hours.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 value is calculated at the end of the exposure period.



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Workflow for OECD 203 Fish Acute Toxicity Test.

Daphnia magna Reproduction Test (based on OECD Guideline 211)

This chronic test evaluates the impact of a substance on the reproductive output of the water flea, *Daphnia magna*.

Methodology:

- Test Organism: Young female *Daphnia magna* (less than 24 hours old).
- Exposure: Daphnids are exposed to a range of concentrations of the test substance in a semi-static or flow-through system.
- Duration: 21 days.

- Observations: The survival of the parent animals and the number of live offspring produced are monitored.
- Endpoint: The No Observed Effect Concentration (NOEC) and the concentration causing a specified percentage reduction in reproduction (e.g., EC10, EC50) are determined.



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Workflow for OECD 211 Daphnia Reproduction Test.

Ready Biodegradability Test (based on OECD Guideline 301)

This set of methods assesses the potential for a chemical to be rapidly biodegraded by microorganisms under aerobic conditions.

Methodology:

- Inoculum: A mixed population of microorganisms, typically from activated sludge.
- Exposure: The test substance is incubated with the inoculum in a mineral medium.
- Duration: 28 days.
- Measurement: Biodegradation is monitored by measuring parameters such as dissolved organic carbon (DOC) removal, carbon dioxide (CO₂) evolution, or oxygen consumption.
- Endpoint: The percentage of biodegradation is calculated. A substance is considered "readily biodegradable" if it meets specific pass levels within a 10-day window.

Conclusion

TINUVIN-1130 is a chemical with low acute mammalian toxicity but is a skin sensitizer. Ecologically, it is classified as toxic to aquatic life with long-lasting effects and is not readily biodegradable. While the specific mechanisms of toxicity for **TINUVIN-1130** are not fully elucidated, the broader class of benzotriazole UV stabilizers has been shown to interact with key biological pathways, including endocrine and metabolic signaling. This technical guide summarizes the available data to aid in the risk assessment and responsible management of this widely used industrial chemical. Further research is warranted to better understand its specific molecular initiating events and adverse outcome pathways.

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